

# Personal protective equipment for handling 4-Carboxybutyl(triphenyl)phosphonium;bromide

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## Compound of Interest

4-

Compound Name: *Carboxybutyl(triphenyl)phosphonium;bromide*

Cat. No.: B142228

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## Essential Safety and Handling Guide: 4-Carboxybutyl(triphenyl)phosphonium bromide

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for 4-Carboxybutyl(triphenyl)phosphonium bromide, including operational and disposal plans.

### Chemical Identifier:

Chemical Name	4-Carboxybutyl(triphenyl)phosphonium bromide
CAS Number	17814-85-6
Molecular Formula	C <sub>23</sub> H <sub>24</sub> BrO <sub>2</sub> P
Molecular Weight	443.32 g/mol
Appearance	Off-white powder/solid
Melting Point	205-207 °C

# Hazard Identification and Personal Protective Equipment (PPE)

This substance is classified as hazardous. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) One supplier also indicates it is toxic if swallowed. Adherence to strict safety protocols is mandatory.

Summary of Required Personal Protective Equipment:

Protection Type	Recommended Equipment	Specification/Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles	Conforming to EN166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133 (US) <a href="#">[3]</a>
Skin Protection	Impervious protective gloves and clothing to prevent skin exposure	Suitable glove materials include polychloroprene, nitrile rubber, butyl rubber, and fluorocaoutchouc. <a href="#">[1]</a> Always inspect gloves for degradation before use.
Respiratory Protection	A dust mask or particle respirator is necessary when engineering controls are insufficient to prevent exposure to dust.	Use type N95 (US) or type P1 (EU EN 143) for nuisance exposures. <a href="#">[2]</a> For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. <a href="#">[2]</a>

## Operational Handling Protocol

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)
- Utilize a fume hood or other appropriate exhaust ventilation where dust may be formed.[\[2\]](#)

- An eyewash unit should be readily accessible.[[1](#)]

#### Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Inspect gloves for any signs of wear or damage.[[2](#)]
- Dispensing:
  - Handle in a designated area, such as a fume hood, to minimize dust generation.
  - Avoid breathing dust, fumes, or vapors.[[2](#)]
  - Use dry, clean-up procedures and avoid using air hoses for cleaning.[[1](#)]
- During Use:
  - Avoid contact with skin and eyes.[[1](#)]
  - Do not eat, drink, or smoke in the handling area.[[1](#)]
  - Keep the container tightly sealed when not in use.[[1](#)]
- Post-Handling:
  - Wash hands thoroughly with soap and water after handling.[[1](#)]
  - Launder work clothes separately.[[1](#)]
  - Decontaminate equipment thoroughly after use.[[1](#)]

## Emergency Procedures

Situation	First-Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes. <a href="#">[1]</a> Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek medical attention. <a href="#">[3]</a>
Skin Contact	Flush skin and hair with running water and soap if available. <a href="#">[1]</a> Wash off immediately with plenty of water for at least 15 minutes. Seek medical attention if irritation occurs. <a href="#">[3]</a>
Inhalation	Remove the person from the contaminated area to fresh air. If symptoms occur, seek medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. <a href="#">[3]</a> Do not induce vomiting. Seek immediate medical attention.
Spills	For minor spills, clean up immediately, avoiding dust generation. Wear impervious gloves and safety glasses. <a href="#">[1]</a> Use a vacuum with an explosion-proof design for cleanup. <a href="#">[1]</a> For major spills, clear the area, move upwind, and alert the fire brigade. <a href="#">[1]</a>

## Disposal Plan

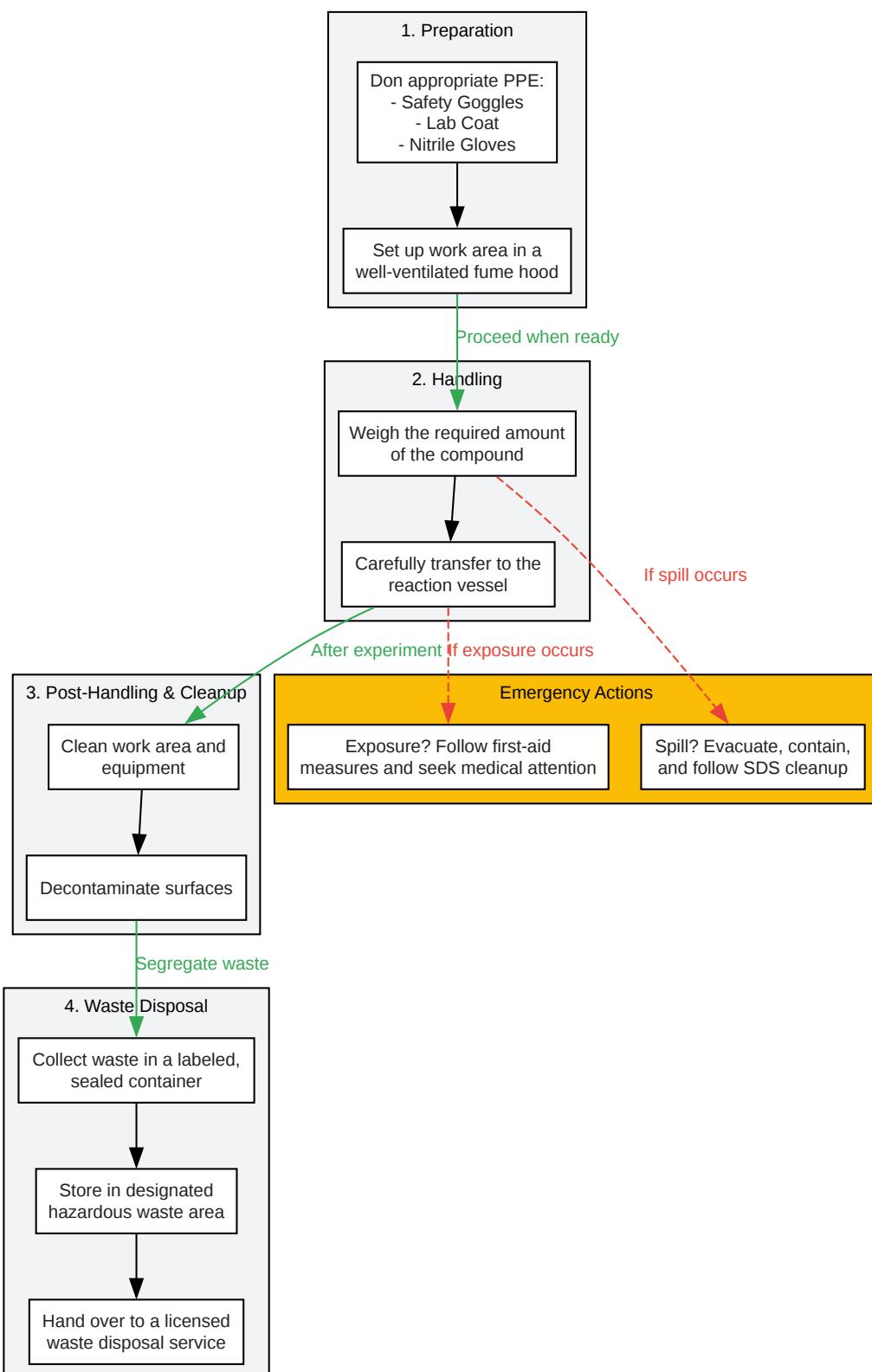
Dispose of 4-Carboxybutyl(triphenyl)phosphonium bromide and its contaminated packaging as hazardous waste.

### Step-by-Step Disposal Procedure:

- Waste Collection:
  - Collect waste material in a clean, dry, sealable, and properly labeled container.[\[1\]](#)
  - Do not mix with other waste streams unless compatible.

- Waste Storage:
  - Store waste containers in a designated, secure area away from incompatible materials.
- Final Disposal:
  - Engage a licensed professional waste disposal service for removal and disposal.[2]
  - Disposal may involve burning in a chemical incinerator equipped with an afterburner and scrubber.[2]
  - Dispose of contaminated packaging as unused product.[2]
  - Do not allow the product to enter drains.[2]

## Safe Handling Workflow

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Caption: Workflow for the safe handling and disposal of 4-Carboxybutyl(triphenyl)phosphonium bromide.

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)